

Enhancing the potency of 5,6-Diphenylpyridazin-3-one derivatives through structural modification

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Compound of Interest

Compound Name: 5,6-Diphenylpyridazin-3-one

CAS No.: 2166-34-9

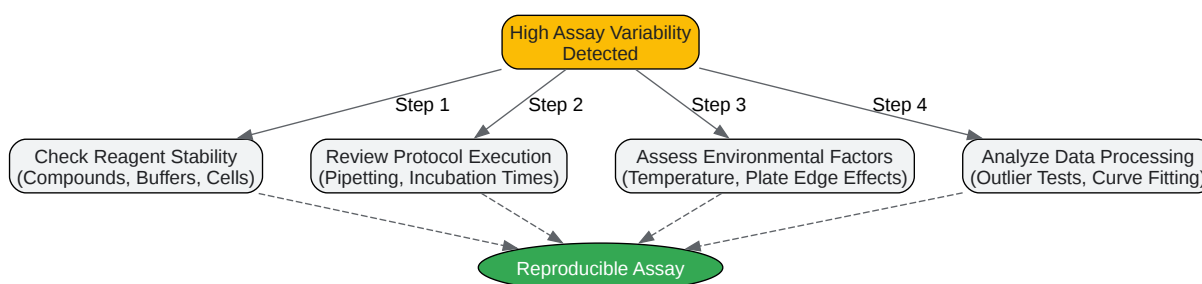
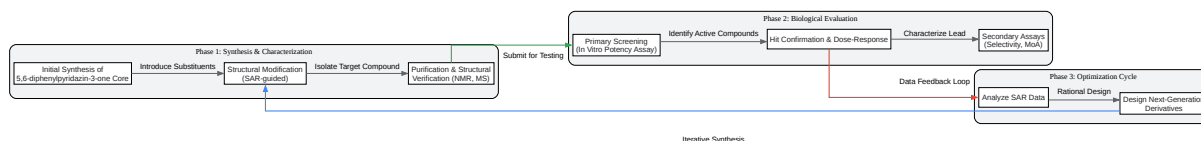
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Technical Support Center: 5,6-Diphenylpyridazin-3-one Derivatives

Welcome to the technical support center for the structural modification and potency enhancement of **5,6-diphenylpyridazin-3-one** derivatives. This guide is designed for researchers, medicinal chemists, and drug development professionals actively engaged in optimizing this promising class of compounds. Our goal is to provide practical, experience-driven solutions to common experimental hurdles, moving beyond simple protocols to explain the underlying scientific principles.

The pyridazinone core is a privileged scaffold in medicinal chemistry, with derivatives showing a wide array of biological activities, including anti-inflammatory, cardiotonic, antihypertensive, and anticancer effects.^{[1][2][3][4]} Enhancing the potency of a lead compound requires a systematic approach to structural modification, guided by a deep understanding of synthesis, purification, and biological evaluation. This guide is structured to address challenges at each stage of this workflow.



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Sources

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- 2. researchgate.net [researchgate.net]
- 3. Pyridazinones and Structurally Related Derivatives with Anti-Inflammatory Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis, antiproliferative and anti-inflammatory activities of some novel 6-aryl-2-(p-(methanesulfonyl)phenyl)-4,5-dihydropyridazin-3(2H)-ones - PubMed [pubmed.ncbi.nlm.nih.gov]
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